Sourcing and Application of 2-Chlorohexanoyl Chloride in Advanced Chemical Synthesis

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Compound of Interest		
Compound Name:	*2-Chlorohexanoyl chloride*	
CAS No.:	*43056-19-5*	
Cat. No.:	*B8739954*	*Get Quote*

Executive Summary

In modern drug development and complex organic synthesis, the strategic selection of bifunctional building blocks is critical for streamlining synthetic routes. **2-Chlorohexanoyl chloride** (CAS: 43056-19-5) is a highly versatile reagent that features both a highly reactive acyl chloride and an unactivated secondary alkyl chloride[1],[2]. This dual functionality allows for rapid, quantitative amidation followed by transition-metal-catalyzed cross-coupling. This whitepaper provides an in-depth technical guide on sourcing high-purity **2-chlorohexanoyl chloride**, understanding its mechanistic utility, and executing self-validating experimental protocols for stereoconvergent synthesis.

Chemical Profiling and Sourcing Strategy

When sourcing **2-chlorohexanoyl chloride** for research, particularly for downstream applications involving sensitive nickel or palladium catalysis, reagent purity is paramount. Trace metal contaminants or hydrolysis byproducts (such as 2-chlorohexanoic acid) can poison catalysts or skew stoichiometric ratios, leading to catastrophic yield drops in late-stage functionalization.

Based on current chemical databases and supplier networks, reliable sourcing can be achieved through established manufacturers like JHECHEM CO LTD (via Echemi) and verified listings on Guidechem[1],[3].

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Quantitative Data: Chemical Properties & Supplier Specifications

Table 1: Essential physical properties and sourcing metrics for **2-Chlorohexanoyl chloride**.

Property / Specification	Value / Detail
Chemical Name	2-Chlorohexanoyl chloride
CAS Number	43056-19-5
Molecular Formula	C6H10Cl2O
Molecular Weight	169.05 g/mol
LogP	2.54940
Key Supplier	JHECHEM CO LTD (4-year verified manufactory on Echemi)
Alternate Sourcing	Guidechem Verified Suppliers
Primary Utility	Electrophile for amidation, API synthesis, Cross-coupling

Data synthesized from Echemi and Guidechem chemical registries[1],[3].

Mechanistic Utility in API Development

The true value of **2-chlorohexanoyl chloride** lies in its sequential reactivity profile.

- Primary Electrophilic Site (Acyl Chloride): The acyl chloride moiety undergoes rapid nucleophilic acyl substitution with primary or secondary amines. This is heavily utilized in the synthesis of complex heterocyclic Active Pharmaceutical Ingredients (APIs). For example, reacting **2-chlorohexanoyl chloride** with ethyl 2-amino-4-methylthiazole-5-carboxylate yields critical intermediates that can be further cyclized or functionalized into advanced thiazole derivatives.

- Secondary Electrophilic Site (α-Chloro Alkyl): Once the amide is formed, the adjacent α-chloro group serves as a handle for stereoconvergent Suzuki-Miyaura cross-coupling. Using

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a nickel catalyst, researchers can couple this unactivated secondary alkyl chloride with alkylboranes, effectively constructing complex, chiral C-C bonds from racemic starting materials[2],[4].

Field-Proven Experimental Protocol: Synthesis of α-Chloro Amides

To ensure scientific integrity, the following protocol for the synthesis of tertiary amides from secondary amines using **2-chlorohexanoyl chloride** is designed as a self-validating system. Every step includes the causality behind the experimental choice to prevent common bench-level errors[2].

Step-by-Step Methodology

Step 1: Substrate Preparation and Temperature Control

- Action: Dissolve the secondary amine (20 mmol) in anhydrous CH_2Cl_2 (150 mL) in a 500-mL round-bottom flask. Cool the solution strictly to 0 °C using an ice-water bath[2].
- Causality: Anhydrous conditions are mandatory to prevent the premature hydrolysis of **2-chlorohexanoyl chloride** into its corresponding carboxylic acid. Cooling to 0 °C suppresses the exothermic nature of the acylation, preventing the degradation of the acyl chloride into ketene intermediates or unwanted oligomers.

Step 2: Addition of the Acid Scavenger

- Action: Add Triethylamine (Et_3N) (4.2 mL, 30 mmol) to the cooled solution[2].
- Causality: As the acyl chloride reacts with the amine, equimolar amounts of HCl are generated. Without a sacrificial base like Et_3N, this HCl would protonate the unreacted secondary amine starting material, rendering it non-nucleophilic and artificially stalling the reaction at a maximum 50% conversion.

Step 3: Electrophile Addition

- Action: Add **2-chlorohexanoyl chloride** (20 mmol) dropwise to the 0 °C solution[2].

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- Causality: Dropwise addition maintains a low steady-state concentration of the highly reactive electrophile, preventing localized thermal spikes and suppressing di-acylation pathways.

Step 4: Reaction Propagation and Visual Validation

- Action: Remove the ice bath, allow the reaction to warm to room temperature, and stir for 2 hours[2].
- Self-Validation: During this phase, the reaction progress can be visually validated by the formation of a dense white precipitate (triethylammonium chloride). This confirms that HCl is being successfully generated by the coupling and scavenged by the base.

Step 5: Quench and Self-Validating Purification

- Action: Quench the reaction by adding 1 M aqueous HCl (50 mL). Separate the organic layer, wash sequentially with water (50 mL) and saturated brine (50 mL), dry over anhydrous Na_2SO_4, filter, and concentrate via rotary evaporation[2].
- Causality & Validation: The 1 M HCl wash is a critical self-validating purification mechanism. It protonates any residual Et_3N and any unreacted secondary amine, pulling them entirely into the aqueous phase. Consequently, the organic CH_2Cl_2 layer will exclusively contain the neutral α-chloro amide product. Drying over Na_2SO_4 removes micro-emulsions of water, preventing downstream hydrolysis during storage[2].

Synthetic Workflow Visualization

The following diagram illustrates the logical progression from raw amine substrate to a stereoconvergent chiral product, highlighting the dual-functional nature of **2-chlorohexanoyl chloride**.

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Workflow for the synthesis of stereoconvergent alkylated products using **2-chlorohexanoyl chloride**.

References

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